

Zosuquidar Trihydrochloride solubility in DMSO and water

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Compound of Interest

Compound Name: Zosuquidar Trihydrochloride

Cat. No.: B1662489

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Zosuquidar Trihydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility of **Zosuquidar Trihydrochloride** in DMSO and water. Find answers to frequently asked questions and troubleshoot common issues encountered during experimental procedures.

Solubility Data

The solubility of **Zosuquidar Trihydrochloride** can vary slightly between different batches and suppliers. The following table summarizes the reported solubility data in DMSO and water.

Solvent	Concentration (mg/mL)	Concentration (mM)	Notes
DMSO	1 - 127	1.57 - 199.37	Sonication is recommended to aid dissolution. Use of fresh, anhydrous DMSO is advised as moisture can reduce solubility.
Water	5 - 28	7.85 - 43.95	Sonication may be required to achieve complete dissolution.

Note: The molecular weight of **Zosuquidar Trihydrochloride** is 636.99 g/mol .

Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of **Zosuquidar Trihydrochloride**?

A1: For most in vitro applications, a stock solution in DMSO is recommended due to its higher solubility. A common protocol is to prepare a 2 mM stock solution in DMSO. For aqueous solutions, it is advisable to first dissolve the compound in a small amount of an organic solvent like ethanol before diluting with the aqueous buffer of choice.

Q2: What is the recommended storage condition for **Zosuquidar Trihydrochloride** powder and its stock solutions?

A2: The solid powder should be stored at -20°C. DMSO stock solutions can be stored at -20°C for up to one month or at -80°C for up to six months. To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes.

Q3: Why is my **Zosuquidar Trihydrochloride** not dissolving completely in DMSO?

A3: Several factors can affect the dissolution of **Zosuquidar Trihydrochloride** in DMSO:

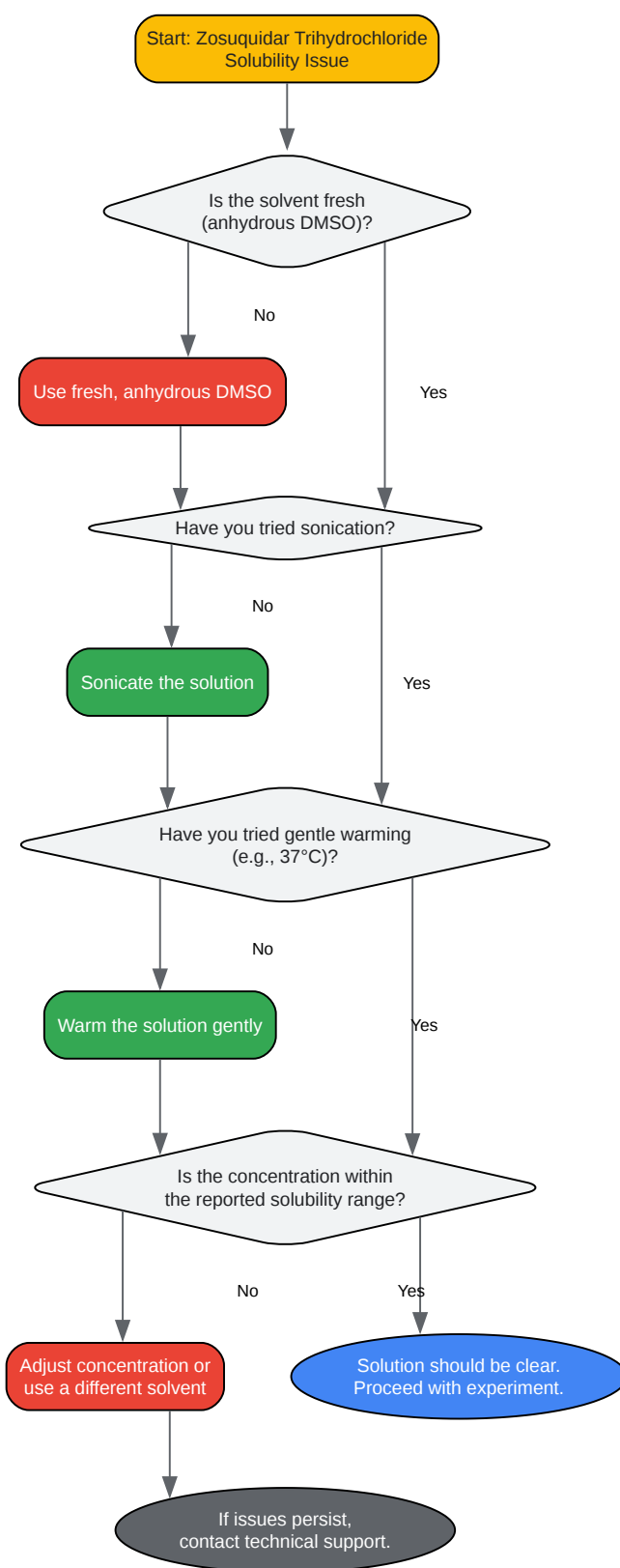
- **Moisture:** DMSO is hygroscopic and absorbed moisture can significantly decrease the solubility of the compound. Always use fresh, anhydrous DMSO.
- **Sonication:** Sonication can help break down powder aggregates and facilitate dissolution.
- **Warming:** Gently warming the solution to 37°C may aid in dissolution.

Q4: Is **Zosuquidar Trihydrochloride** stable in aqueous solutions?

A4: **Zosuquidar Trihydrochloride** is reported to be unstable in solutions, and it is highly recommended to use freshly prepared solutions for experiments. If you need to use an aqueous working solution, prepare it fresh on the day of the experiment and do not store it for more than a day.

Troubleshooting Guide

Encountering solubility issues? Follow this step-by-step guide to troubleshoot common problems.



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Troubleshooting workflow for **Zosuquidar Trihydrochloride** solubility.

Experimental Protocols

Preparation of a 2 mM **Zosuquidar Trihydrochloride** Stock Solution in DMSO

- **Weighing:** Accurately weigh out the desired amount of **Zosuquidar Trihydrochloride** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 2 mM solution, you would need 1.274 mg of the compound (Molecular Weight: 636.99 g/mol).
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the powder.
- **Dissolution:** Vortex the vial briefly to mix the contents. If the compound does not dissolve completely, sonicate the vial in a water bath for 5-10 minutes. Gentle warming to 37°C can also be applied if necessary.
- **Storage:** Once the solution is clear, it is ready for use. For storage, aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C.
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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com